

Operational Guide: Safe Disposal and Handling of Chloromethyl 2-Ethylbutanoate

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Compound of Interest

Compound Name: Chloromethyl 2-ethylbutanoate

CAS No.: 40930-71-0

Cat. No.: B3037041

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Executive Summary & Chemical Identity

Immediate Action Required: This compound is an

-chloromethyl ester. Unlike standard esters, it possesses alkylating potential and hydrolyzes to release toxic byproducts (Formaldehyde and HCl). Standard drain disposal—even after neutralization—is strictly prohibited.

This guide defines the containment, segregation, and disposal protocols required to maintain scientific integrity and personnel safety.

Parameter	Data
Chemical Name	Chloromethyl 2-ethylbutanoate
Synonyms	Chloromethyl 2-ethylbutyrate; Butanoic acid, 2-ethyl-, chloromethyl ester
CAS Number	40930-71-0
Molecular Formula	
Molecular Weight	164.63 g/mol
Physical State	Colorless to pale yellow oil
Flash Point	~49°C (120°F) - Flammable

Hazard Characterization: The "Why" Behind the Protocol

To ensure compliance and safety, one must understand the chemical causality of this substance's hazards. It is not merely "toxic"; it is a reactive alkylating agent.

2.1 The Hydrolysis Threat

The primary danger of **Chloromethyl 2-ethylbutanoate** lies in its instability in the presence of moisture. Upon contact with water or humid air, it undergoes rapid hydrolysis.

Reaction Pathway:

- R-COOH: 2-Ethylbutanoic acid (Irritant, stench).
- Formaldehyde: Known carcinogen, sensitizer.
- HCl: Corrosive gas/acid.

Operational Implication: Waste containers must be strictly anhydrous. Bulging containers indicate moisture ingress and active hydrolysis (gas evolution).

2.2 Alkylating Potential

As an

-halo ester, this compound can alkylate DNA and proteins. While specific carcinogenicity data for this exact CAS may be limited, structurally related chloromethyl esters are treated as potential carcinogens. Handle with the same rigor used for Chloromethyl methyl ether (CMME).

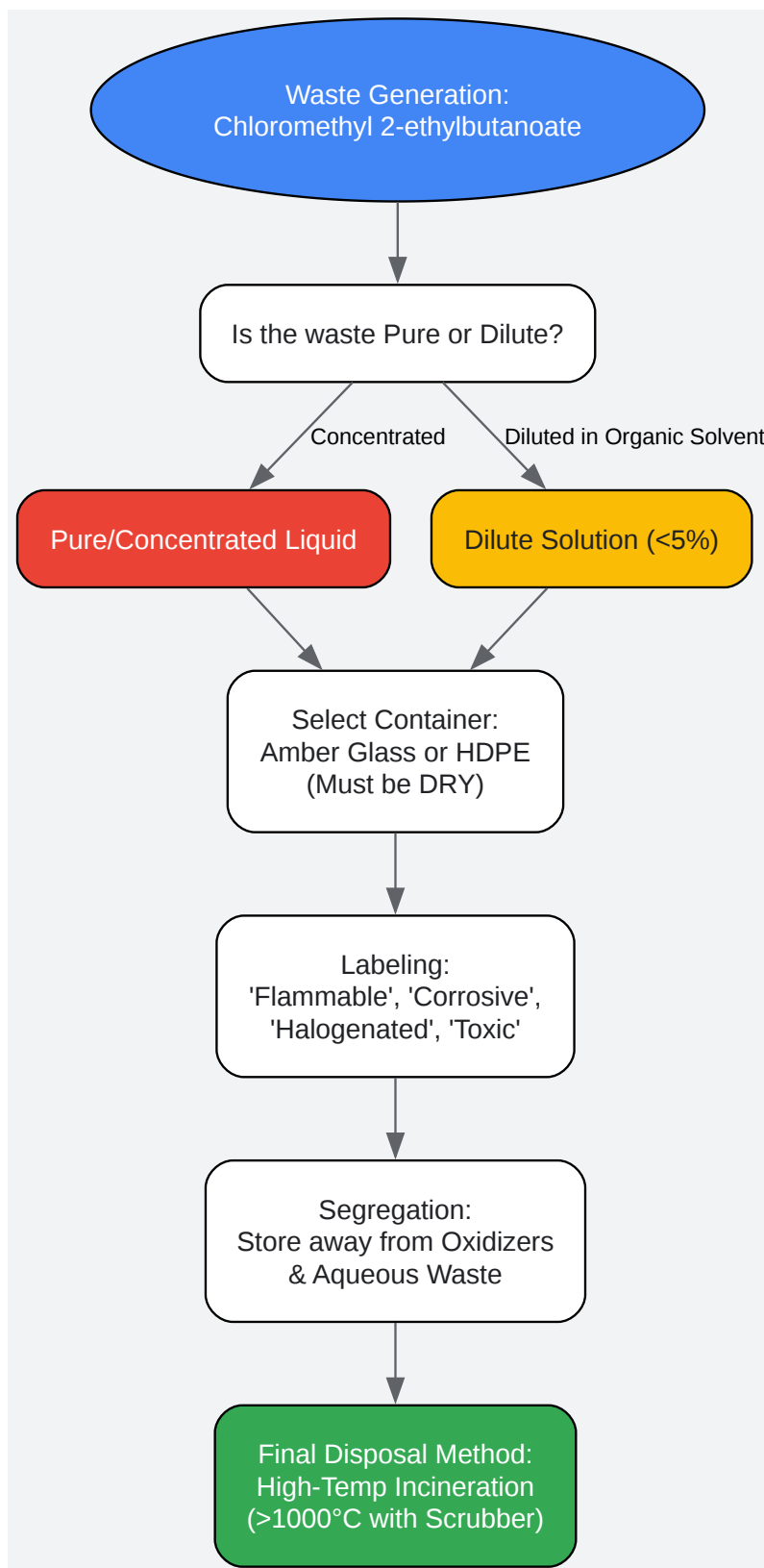
Disposal Decision Matrix & Workflow

Do not attempt to chemically neutralize this substance on the benchtop (e.g., alkaline hydrolysis) unless you have a closed system. Open-bench neutralization releases formaldehyde gas.

3.1 Waste Segregation Strategy

- Stream A (Pure/Concentrated): Segregate into "Halogenated Organic Solvents" or "High Hazard Organics."
- Stream B (Dilute in Solvent): Compatible with standard halogenated solvent waste (e.g., DCM/Chloroform mixtures), provided the bulk solvent is not aqueous.
- Incompatibility: NEVER mix with strong oxidizers, aqueous bases (exothermic hydrolysis), or alkali metals.

3.2 Visual Workflow (DOT Diagram)



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Figure 1: Decision logic for the segregation and packaging of **Chloromethyl 2-ethylbutanoate** waste.

Detailed Disposal Protocol

Step 1: Packaging

- Primary Container: Use amber glass bottles with PTFE-lined caps. Polyethylene (HDPE) is acceptable for short-term storage.
- Headspace: Leave at least 10-15% headspace. If hydrolysis occurs, pressure will build; insufficient headspace can cause bottle rupture.
- Sealing: Parafilm is insufficient. Use electrical tape or a secondary screw-top seal to prevent moisture ingress.

Step 2: Labeling

In addition to standard GHS labels, the waste tag must explicitly state:

“

*CONTAINS: **Chloromethyl 2-ethylbutanoate** DANGER: Generates Formaldehyde & HCl on contact with water. FLAMMABLE | HALOGENATED*

Step 3: Storage Prior to Pickup

- Store in a Flammable Safety Cabinet.
- Ensure the area is cool and dry.[\[1\]](#)
- Secondary Containment: Place the bottle inside a polyethylene tray to capture leaks.

Step 4: Final Destruction

- Method: Commercial Incineration.

- **Specification:** The incinerator must be equipped with a secondary combustion chamber (residence time >2 seconds at >1100°C) and an acid gas scrubber to neutralize the HCl produced.
- **Prohibited:** Do not use fuel blending (cement kiln) routes if the facility cannot handle high chlorine content or acute toxics.

Emergency Contingencies

Spill Cleanup (Lab Scale < 500 mL)

- **Evacuate:** Clear the immediate area. The vapors are lachrymatory (tear-inducing) and irritating.
- **PPE:** Wear butyl rubber or Silver Shield® gloves (nitrile provides limited protection against halogenated esters), safety goggles, and a lab coat. Use a respirator (organic vapor/acid gas cartridge) if outside a fume hood.
- **Absorb:** Do not use water. Cover the spill with dry vermiculite, sand, or a commercial non-combustible absorbent pads.
- **Neutralize (Secondary):** Once absorbed, the solid waste can be treated with a dilute solution of aqueous ammonia or sodium carbonate inside a fume hood to quench the ester, but this will generate fumes. Preferred: Collect absorbed material directly into a wide-mouth hazardous waste jar for incineration.

Exposure First Aid

- **Inhalation:** Move to fresh air immediately. If breathing is difficult, oxygen should be administered by trained personnel.
- **Skin/Eye Contact:** Flush with water for 15 minutes.[2] Note that water will hydrolyze the chemical on the skin, potentially creating HCl burns; flushing must be copious to wash away the acid immediately.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 13138744, Chloromethyl 2-ethylbutyrate. Retrieved from [[Link](#)]

- European Chemicals Agency (ECHA).Registration Dossier: 2-ethylbutyric acid, chloromethyl ester.[3] CAS 40930-71-0.[3][4][5]
- New Jersey Department of Health.Hazardous Substance Fact Sheet: Chloromethyl Methyl Ether. (Used for class-based hazard extrapolation of chloromethyl esters). Retrieved from [\[Link\]](#)

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Sources

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. Chloromethyl 2-ethylbutyrate | C7H13ClO2 | CID 13138744 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. anaxlab.com [anaxlab.com]
- 5. GSRS [precision.fda.gov]
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